

# Advanced Precursor Guide: Tetraisopropyltin for Low-Temperature Deposition

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## Compound of Interest

Compound Name: Tetraisopropyltin

CAS No.: 2949-42-0

Cat. No.: B1580660

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## Executive Summary

**Tetraisopropyltin** (TiPT), CAS [2949-42-0], is a specialized organometallic precursor used in the Chemical Vapor Deposition (CVD) and Atomic Layer Deposition (ALD) of Tin Oxide (

).

[1] Unlike the more common Tetramethyltin (TMT), TiPT features bulky isopropyl ligands containing

-hydrogens. This structural difference unlocks a low-energy decomposition pathway via

-hydride elimination, enabling film growth at significantly lower temperatures (

C) with reduced carbon contamination compared to methyl-based analogues.

This guide is designed for process engineers and materials scientists seeking to optimize

deposition for transparent conductive oxides (TCOs), gas sensors, and perovskite solar cell electron transport layers (ETLs).

## Technical Profile & Physical Properties[2][3][4][5][6]

Accurate precursor delivery requires precise control over vaporization kinetics. TiPT is a liquid at room temperature with relatively low vapor pressure, necessitating heated delivery lines.

| Parameter        | Value                   | Technical Note                                                           |
|------------------|-------------------------|--------------------------------------------------------------------------|
| Chemical Formula |                         | Steric bulk > TMT; Electronic shielding of Sn center.                    |
| Molecular Weight | 291.06 g/mol            | High mass requires precise mass flow controller (MFC) calibration.       |
| Appearance       | Colorless Liquid        | Clear; turns yellow/cloudy upon oxidation (shelf-life indicator).        |
| Boiling Point    | 89°C @ 10 mmHg          | Critical: Source temperature must be kept below decomposition threshold. |
| Vapor Pressure   | ~0.043 mmHg @ 25°C      | Requires heated bubbler (rec: 40–60°C) for sufficient flux.              |
| Density          | 1.124 g/cm <sup>3</sup> | -                                                                        |
| Refractive Index | 1.4851                  | -                                                                        |
| Solubility       | Organic Solvents        | Soluble in toluene, hexane; reacts with moisture.                        |

## Mechanistic Insight: The -Hydride Advantage Causality of Precursor Choice

In organometallic CVD, the ligand decomposition mechanism dictates the Minimum Deposition Temperature (

) and impurity levels.

- Tetramethyltin (TMT): Lacks

-hydrogens. Decomposition requires homolytic bond fission (breaking Sn-C bonds directly), which is energetically demanding (

C). This often leads to radical formation and carbon incorporation in the film.

- **Tetraisoptyltin (TiPT): Possesses**

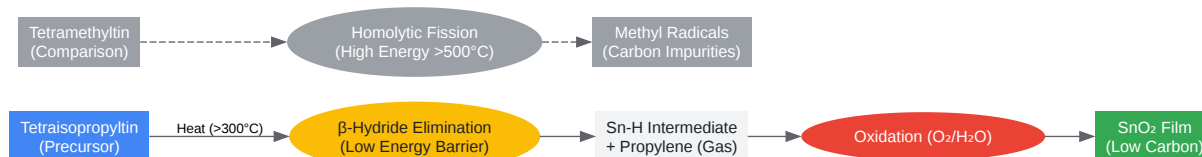
-hydrogens. It undergoes

-hydride elimination, a concerted pathway where the ligand detaches as an alkene (propylene) and leaves a Tin-Hydride intermediate. This reaction has a lower activation energy, allowing cleaner films at lower temperatures (

C).

## Reaction Pathway Visualization

The following diagram illustrates the mechanistic divergence between TMT and TiPT.



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Figure 1: Mechanistic pathway showing the low-energy

-hydride elimination route for TiPT versus the high-energy homolytic fission of methyl-based precursors.

## Experimental Protocol: MOCVD Optimization

This protocol is a self-validating system. The "Checkpoints" ensure that the precursor is being delivered correctly before committing to a full run.

## Precursor Delivery System

Due to low vapor pressure (0.043 mmHg @ 25°C), passive evaporation is insufficient.

- Bubbler Temperature: Set to 50°C. (Vapor pressure increases to ~1-2 Torr range).
- Delivery Line Temperature: Set to 60°C (10°C > Bubbler) to prevent condensation/clogging.
- Carrier Gas: High-purity Argon or Nitrogen (99.999%).

## Reactor Conditions (Baseline)

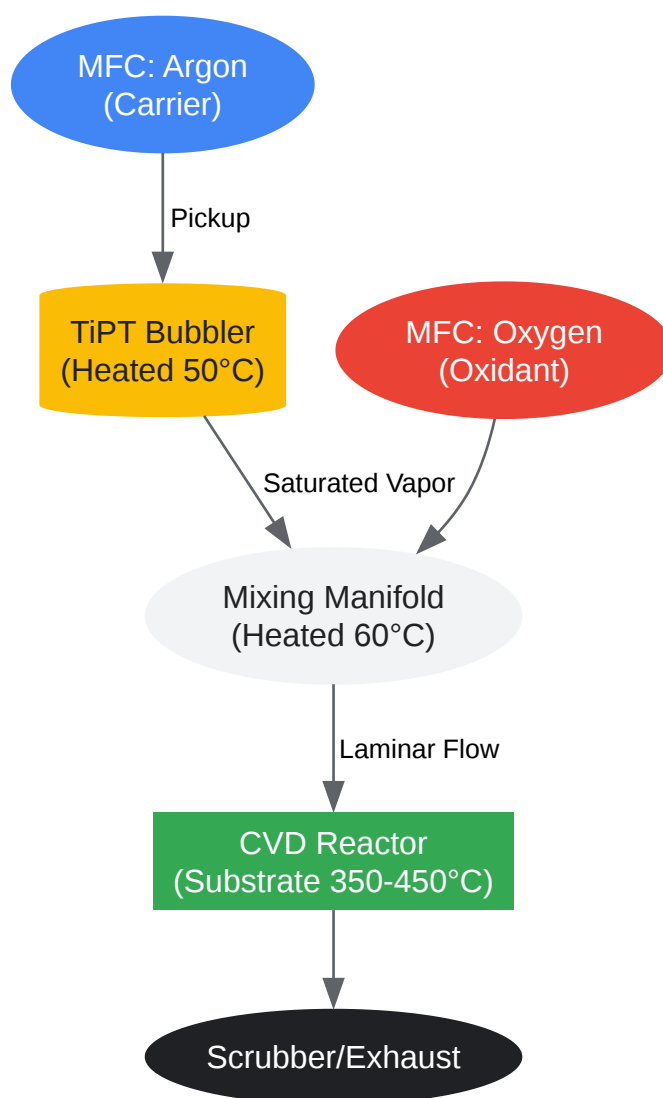
| Parameter          | Setting             | Rationale                                                                                   |
|--------------------|---------------------|---------------------------------------------------------------------------------------------|
| Substrate Temp ( ) | 350°C – 450°C       | Below 350°C: Incomplete decomposition (high C). Above 450°C: Gas phase nucleation (powder). |
| Reactor Pressure   | 5 – 20 Torr         | Low pressure suppresses gas-phase reactions, promoting surface-controlled growth.           |
| Oxidant            | (Standard) or (ALD) | flow should be in excess (Sn:O ratio > 1:50) to ensure stoichiometry.                       |
| Growth Rate        | 5 – 15 nm/min       | Tunable via carrier gas flow through the bubbler.                                           |

## Step-by-Step Workflow

- System Purge: Evacuate reactor to base pressure ( Torr). Flow carrier gas for 30 mins to desorb moisture.
- Precursor Stabilization (Validation Step):
  - Open bubbler bypass.
  - Monitor reactor pressure. A stable pressure increase indicates constant precursor flux.

- If pressure fluctuates: Check bubbler temp stability or carrier gas MFC.
- Deposition:
  - Switch oxidant (   
  
 ) into the chamber.
  - Allow substrate to equilibrate at   
  
 .
  - Switch precursor flow from "Bypass" to "Reactor".
- Termination:
  - Stop precursor flow first.
  - Maintain Oxidant flow for 5 mins (Annealing step) to fill oxygen vacancies.
  - Cool down under inert gas.

## Reactor Logic Diagram



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Figure 2: MOCVD delivery logic. Note the temperature gradient (Bubbler < Manifold) to prevent condensation.

## Film Characterization & Quality Control

Successful deposition using TiPT yields

films with distinct properties. Use these metrics to validate your process.

- Crystallinity (XRD): Films deposited >350°C should show polycrystalline Cassiterite structure (Tetragonal). Dominant peaks: (110), (101), (211).

- Transparency (UV-Vis):

transmission in the visible range (400-800 nm). Bandgap should be approx 3.6 - 4.0 eV.

- Resistivity: Undoped

is highly resistive. If low resistivity is required (TCO application), in-situ doping with Fluorine (using HF or Freon) or Antimony is necessary.

## Safety & Handling (HSE)

TiPT is an organotin compound and must be handled with extreme caution. It is air and moisture sensitive.[2]

- GHS Classification:
  - H302/H312/H332: Harmful if swallowed, in contact with skin, or inhaled.[1]
  - H315/H319: Causes skin and serious eye irritation.[1][3]
- Specific Hazard: Organotins can be absorbed through the skin and affect the central nervous system.
- PPE Requirements:
  - Butyl rubber or Silver Shield gloves (Nitrile is often insufficient for organotins).
  - Face shield + Safety Goggles.
  - Work strictly within a fume hood or glovebox ( ppm).
- Spill Management: Do not use water (hydrolysis generates fumes). Absorb with inert material (vermiculite) and dispose of as hazardous organometallic waste.

## References

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## Sources

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